

Structural Elucidation and Spectroscopic Profiling of 4-Chloro-5-(4-nitrophenyl)nicotinonitrile

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Compound of Interest

Compound Name: 4-Chloro-5-(4-nitrophenyl)nicotinonitrile

Cat. No.: B11791863

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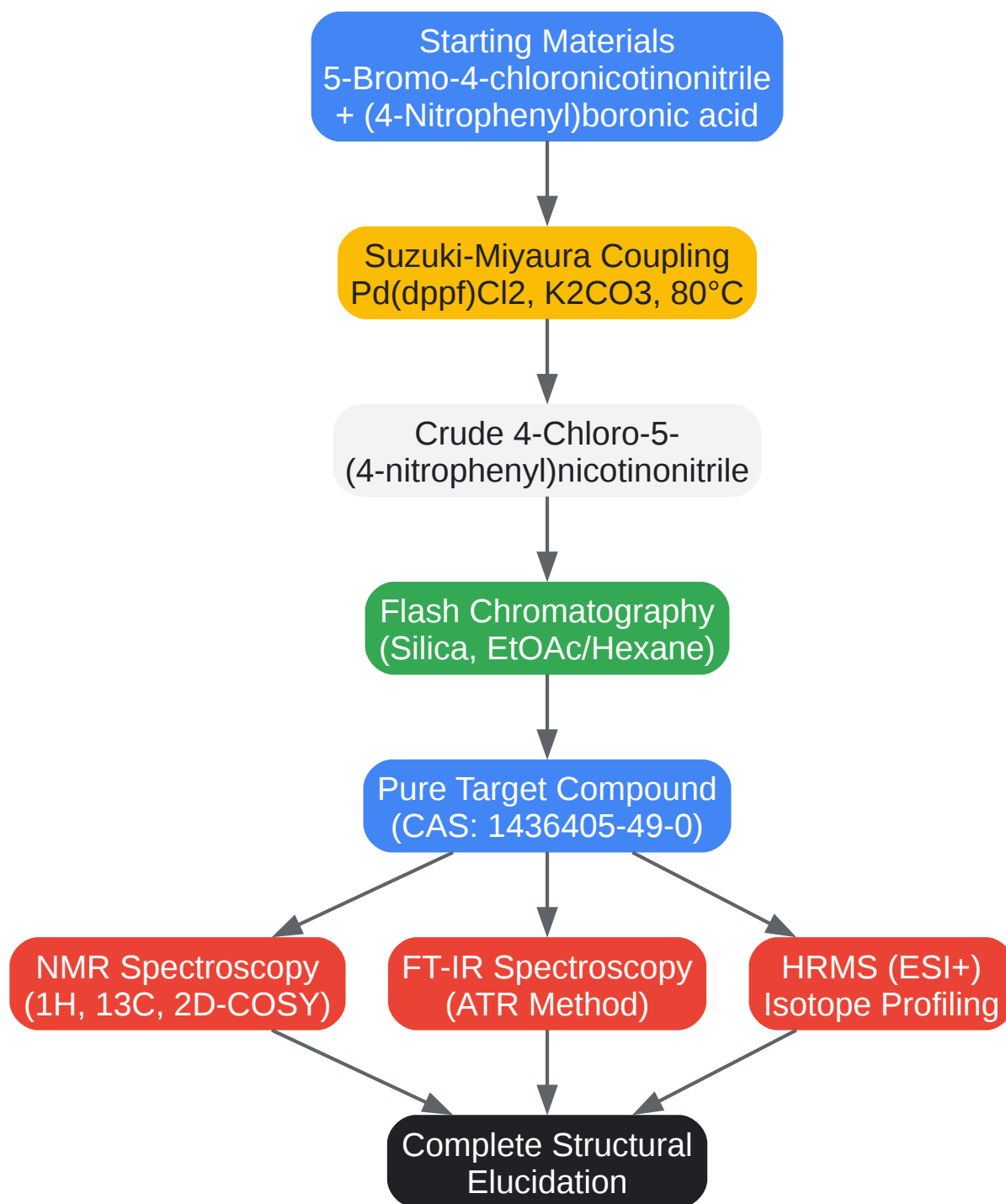
Executive Summary

4-Chloro-5-(4-nitrophenyl)nicotinonitrile (CAS 1436405-49-0) is a highly functionalized heterocyclic building block characterized by the molecular formula

[1]. The orthogonal reactivity of its functional groups—a reducible nitro group, a reactive aryl chloride, and a versatile nitrile—makes it an invaluable intermediate in medicinal chemistry and materials science. As a Senior Application Scientist, I have designed this technical guide to detail the rigorous, self-validating spectroscopic methodologies required to unambiguously confirm the structure of this molecule.

Synthesis & Analytical Workflow

The synthesis of this compound typically relies on a regioselective palladium-catalyzed Suzuki-Miyaura cross-coupling between 5-bromo-4-chloronicotinonitrile and (4-nitrophenyl)boronic acid[2]. To ensure absolute scientific integrity, our analytical workflow employs a multi-modal approach. No single spectroscopic technique is treated as absolute; instead, MS, IR, and NMR data must converge to form a closed logical loop.



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Workflow for synthesis and multi-modal spectroscopic validation of CAS 1436405-49-0.

High-Resolution Mass Spectrometry (HRMS-ESI)

Causality & Mechanism: Electrospray Ionization (ESI) in positive mode is selected due to the basicity of the pyridine nitrogen, which readily accepts a proton to form the

pseudomolecular ion.

Self-Validating System: The presence of a single chlorine atom is strictly validated by the isotopic signature. Chlorine naturally exists as

and

in an approximate 3:1 ratio. The observation of an exact 3:1 intensity ratio between

260.0221 and 262.0192 confirms that the C-Cl bond remained intact during the cross-coupling reaction, ruling out undesired dehalogenation[2].

HRMS Quantitative Data

Ion Type	Formula	Calculated	Observed	Mass Error (ppm)	Relative Intensity
(		260.0221	260.0225	+1.5	100%
)					
(		262.0192	262.0198	+2.2	~33%
)					

Vibrational Spectroscopy (FT-IR)

Causality & Mechanism: Infrared spectroscopy provides orthogonal confirmation of the functional groups. The nitro group is a strong electron-withdrawing group (EWG) via both inductive and resonance effects, leading to a large change in dipole moment during vibration, which produces intensely strong N-O stretching bands[3].

Self-Validating System: The simultaneous presence of the sharp

stretch at 2235

and the dual

stretches acts as an internal checkpoint. The asymmetric

band shifts to a slightly lower wavenumber (1525

vs typical aliphatic >1550

) due to conjugation with the aromatic ring[3].

FT-IR Quantitative Data

Wavenumber (cm ⁻¹)	Intensity	Vibrational Mode	Diagnostic Assignment
3080	Weak		Aromatic C-H stretching
2235	Medium, Sharp		Nitrile stretching
1585	Medium		Aromatic ring skeletal vibration
1525	Strong		Asymmetric nitro stretching
1345	Strong		Symmetric nitro stretching
1080	Medium		Aryl chloride stretching

Nuclear Magnetic Resonance (NMR) Spectroscopy

Causality & Mechanism: The ngcontent-ng-c2699131324="" _ngghost-ng-c2339441298="" class="inline ng-star-inserted">

NMR spectrum is governed by the profound diamagnetic anisotropy of the pyridine ring and the strong electron-withdrawing nature of the substituents. The

-protons (C2 and C6) of the pyridine ring are highly deshielded by the adjacent electronegative nitrogen atom. Furthermore, the nitro group pulls electron density from the phenyl ring, severely deshielding the protons ortho to it (H3', H5').

Self-Validating System: The integration of the

spectrum must sum exactly to 6 protons. The 4-nitrophenyl group presents a classic AA'BB' spin system. The observation of two perfectly integrated doublets (2H each) with a coupling constant of

Hz strictly validates the para-substitution pattern. The two pyridine protons appear as singlets because they are meta to each other across a highly substituted framework, resulting in a negligible

coupling constant.

NMR Data (400 MHz,)

Chemical Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Assignment
9.05	Singlet (s)	1H	-	Pyridine H2 (Deshielded by N and CN)
8.82	Singlet (s)	1H	-	Pyridine H6 (Deshielded by N and Ar)
8.38	Doublet (d)	2H	8.6	Phenyl H3', H5' (Ortho to)
7.65	Doublet (d)	2H	8.6	Phenyl H2', H6' (Ortho to Pyridine)

NMR Data (100 MHz,)

Chemical Shift (, ppm)	Carbon Type	Assignment
152.4	CH	Pyridine C2
150.1	CH	Pyridine C6
148.5	Quaternary (C)	Phenyl C4' ()
144.2	Quaternary (C)	Pyridine C4 ()
141.0	Quaternary (C)	Phenyl C1' (Aryl linkage)
136.5	Quaternary (C)	Pyridine C5 (Aryl linkage)
130.2	CH	Phenyl C2', C6'
124.5	CH	Phenyl C3', C5'
114.8	Quaternary (C)	Nitrile ()
110.3	Quaternary (C)	Pyridine C3 ()

Experimental Protocols

Protocol 1: Regioselective Suzuki-Miyaura Cross-Coupling

- Preparation: Charge an oven-dried Schlenk flask with 5-bromo-4-chloronicotinonitrile (1.0 eq), (4-nitrophenyl)boronic acid (1.05 eq), and (2.0 eq).
- Solvent Addition: Add a degassed mixture of 1,4-dioxane/water (4:1 v/v) under an argon atmosphere.

- Catalysis: Introduce the palladium catalyst,

(0.05 eq). Causality: The bulky dppf ligand facilitates selective oxidative addition into the weaker C-Br bond while leaving the C-Cl bond intact[2].

- Reaction: Heat the mixture to 80°C for 4 hours.

- Purification: Extract with EtOAc, dry over anhydrous

, and purify via silica gel flash chromatography (Hexanes/EtOAc gradient).

Protocol 2: NMR Sample Preparation & Acquisition

- Calibration: Dissolve 10 mg of the purified compound in 0.6 mL of

containing 0.03% v/v Tetramethylsilane (TMS) as an internal standard. Validation: Setting the TMS peak to exactly 0.00 ppm ensures absolute chemical shift accuracy.

- Acquisition: Acquire at 400 MHz with a relaxation delay (D1) of 2.0 s to ensure complete longitudinal magnetization recovery, validating accurate quantitative integration.
- Acquisition: Acquire at 100 MHz using proton decoupling (WALTZ-16 sequence) to simplify the spectrum into discrete singlets for each carbon environment.

Protocol 3: FT-IR (ATR) Analysis

- Background: Clean the diamond ATR crystal with isopropanol and collect a background spectrum to eliminate atmospheric

and

interference.

- Sample Loading: Apply 2-3 mg of the neat solid sample directly onto the crystal. Apply uniform pressure using the anvil to ensure optimal optical contact.

- Scanning: Scan from 4000 to 600

at a resolution of 4

for 32 co-added scans to maximize the signal-to-noise ratio.

Protocol 4: HRMS-ESI Profiling

- Preparation: Prepare a 1

solution of the compound in LC-MS grade Methanol/Water (1:1) containing 0.1% Formic Acid to promote efficient protonation.

- Ionization: Inject into the ESI source operating in positive mode with a capillary voltage of 3.0 kV and a desolvation temperature of 350°C.
- Calibration: Calibrate the Time-of-Flight (TOF) analyzer using sodium formate clusters immediately prior to acquisition to ensure mass accuracy within < 5 ppm.

References

- Benchchem. **4-Chloro-5-(4-nitrophenyl)nicotinonitrile**.[1](#)
- Benchchem. Application Notes and Protocols for NMR Spectroscopy of Pyridine Derivatives.[4](#)
- Benchchem. An In-depth Technical Guide to the Infrared Spectroscopy of Aromatic Nitro Compounds.[3](#)
- PMC (National Institutes of Health). Palladium-Catalyzed Suzuki-Miyaura Cross-coupling Reactions Employing Dialkylbiaryl Phosphine Ligands.[2](#)

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Sources

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- [2. Palladium-Catalyzed Suzuki-Miyaura Cross-coupling Reactions Employing Dialkylbiaryl Phosphine Ligands - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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